

An In-depth Technical Guide to the Chemical Structure and Properties of Glycitin

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Compound of Interest

Compound Name: Glycitin

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This guide provides a comprehensive overview of the chemical structure, properties, biosynthesis, and analysis of **Glycitin**, an isoflavone of significant interest in various research and development fields.

Chemical Structure of Glycitin

Glycitin is a naturally occurring isoflavone, predominantly found in soy and its derived products.[1] Chemically, it is classified as a glycosyloxyisoflavone. The core structure of **Glycitin** consists of an isoflavone aglycone, Glycitein, which is O-methylated.[2] Specifically, **Glycitin** is glycitein 7-O-glucoside, meaning a beta-D-glucopyranosyl group is attached at the 7-position of the glycitein molecule.[3]

The structure of glycitein itself is an isoflavone substituted with a methoxy group at position 6 and hydroxy groups at positions 7 and 4'. Therefore, **Glycitin** is systematically named 3-(4-hydroxyphenyl)-6-methoxy-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one.

The molecular formula for **Glycitin** is $C_{22}H_{22}O_{10}$.

Caption: Chemical structure of **Glycitin**.

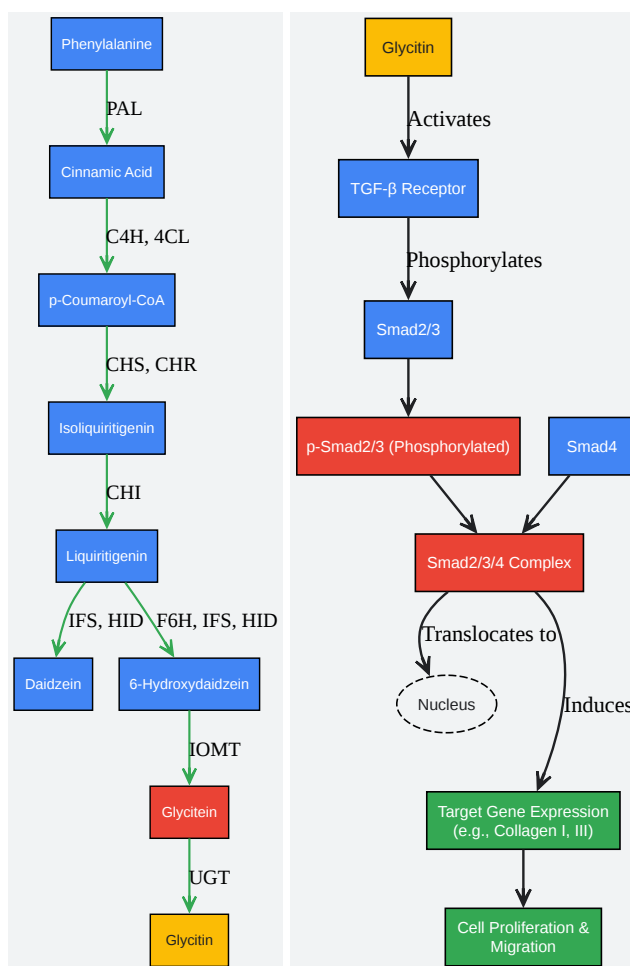
Physicochemical Properties

A summary of the key quantitative data for **Glycitin** is presented below. This information is crucial for experimental design, including dosage calculations, solvent selection, and analytical method development.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₂ O ₁₀	
Molecular Weight	446.40 g/mol	
IUPAC Name	3-(4-hydroxyphenyl)-6-methoxy-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one	
CAS Number	40246-10-4	
Synonyms	Glycitein 7-O-glucoside, Glycitein 7-O-beta-glucoside	
Physical Description	White to off-white powder	
Solubility	Soluble in DMSO (poorly); insoluble in other solvents	
pKa (4'-OH ionization)	9.81 ± 0.03	

Biosynthesis Pathway

Glycitin is synthesized in plants, particularly legumes like soybean, through the phenylpropanoid pathway. The biosynthesis of its aglycone, glycitein, originates from the amino acid phenylalanine. A series of enzymatic steps involving chalcone synthase (CHS), chalcone reductase (CHR), chalcone isomerase (CHI), isoflavone synthase (IFS), and others convert phenylalanine into the isoflavone aglycone, glycitein. The final step in the formation of **Glycitin** is the glycosylation of glycitein at the 7-O position, a reaction catalyzed by UDP-glycosyltransferases (UGTs). This glycoside can be further modified, for example, by malonylation.



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